

Spectroscopic Characterization of Prosopine: Application Notes and Protocols

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Compound of Interest

Compound Name: *Prosopine*
CAS No.: 14058-38-9
Cat. No.: B083552

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed overview of the spectroscopic techniques used for the characterization of **Prosopine**, a piperidine alkaloid found in plants of the *Prosopis* genus. The following sections detail the principles and experimental protocols for the structural elucidation and quantification of **Prosopine** using Ultraviolet-Visible (UV-Vis) Spectroscopy, Infrared (IR) Spectroscopy, Nuclear Magnetic Resonance (NMR) Spectroscopy, and Mass Spectrometry (MS).

Chemical Structure and Properties

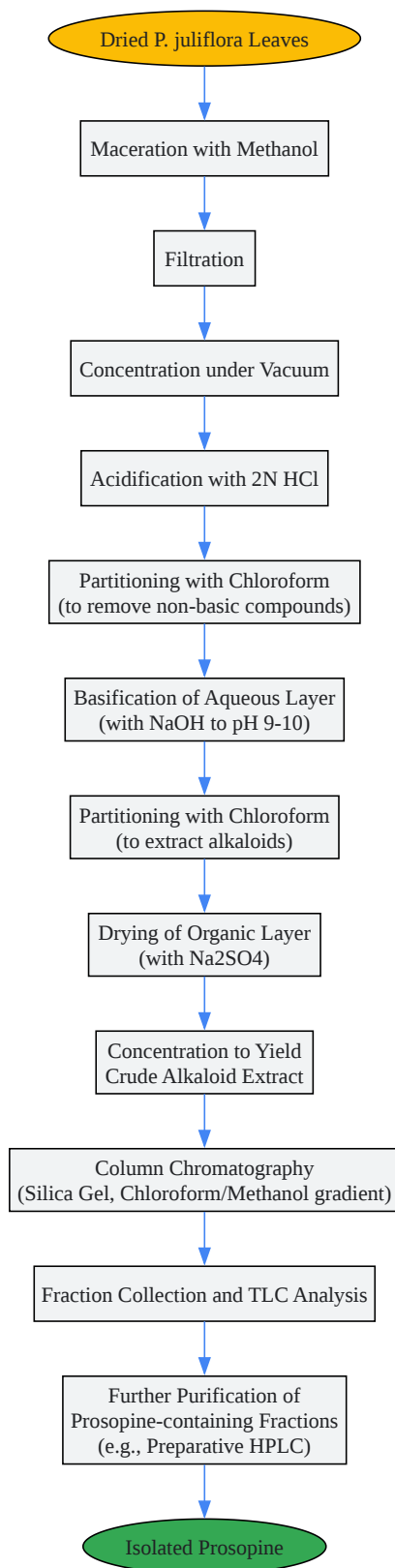
Prosopine is a complex piperidine alkaloid with the molecular formula $C_{18}H_{37}NO_3$ and a molar mass of 315.50 g/mol ^[1]. Its structure features a substituted piperidine ring with a long hydroxylated alkyl chain, contributing to its biological activity.

Molecular Structure of **Prosopine**:

Caption: Chemical structure of **Prosopine** ($C_{18}H_{37}NO_3$).

Isolation and Purification of Prosopine

A general protocol for the extraction of alkaloids from *Prosopis juliflora* leaves can be adapted for the isolation of **Prosopine**. This multi-step process involves solvent extraction, acid-base partitioning, and chromatographic separation.



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Caption: Experimental workflow for the isolation of **Prosopine**.

Protocol for Isolation:

- **Extraction:** Air-dried and powdered leaves of *Prosopis juliflora* are macerated with methanol at room temperature for 48 hours. The process is repeated three times to ensure exhaustive extraction.
- **Filtration and Concentration:** The methanolic extracts are combined, filtered, and concentrated under reduced pressure using a rotary evaporator.
- **Acid-Base Extraction:**
 - The concentrated extract is acidified with 2N hydrochloric acid.
 - This acidic solution is then partitioned with chloroform to remove non-basic compounds. The aqueous layer, containing the protonated alkaloids, is retained.
 - The aqueous layer is then basified to a pH of 9-10 with sodium hydroxide.
 - The basified solution is partitioned again with chloroform to extract the free alkaloids into the organic phase.
- **Drying and Concentration:** The chloroform layer is dried over anhydrous sodium sulfate and then concentrated to yield the crude alkaloid extract.
- **Chromatographic Purification:**
 - The crude extract is subjected to column chromatography on silica gel.
 - Elution is performed with a gradient of chloroform and methanol.
 - Fractions are collected and monitored by thin-layer chromatography (TLC).
 - Fractions containing **Prosopine** are pooled and may require further purification by preparative high-performance liquid chromatography (HPLC) to obtain the pure compound.

Spectroscopic Characterization

Ultraviolet-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy provides information about the electronic transitions within a molecule. While specific UV-Vis data for pure **Prosopine** is not readily available in the literature, a general protocol for obtaining the absorption spectrum is provided below. Alkaloids typically exhibit absorption maxima in the UV region.

Protocol for UV-Vis Spectroscopy:

- Instrument: A double-beam UV-Vis spectrophotometer.
- Solvent: Methanol or Ethanol (spectroscopic grade).
- Sample Preparation: A dilute solution of isolated **Prosopine** is prepared in the chosen solvent.
- Measurement:
 - The spectrophotometer is calibrated using the solvent as a blank.
 - The absorbance of the **Prosopine** solution is measured over a wavelength range of 200-400 nm.
 - The wavelength of maximum absorbance (λ_{max}) is determined from the resulting spectrum.

Infrared (IR) Spectroscopy

Infrared spectroscopy is used to identify the functional groups present in a molecule based on the absorption of infrared radiation. The IR spectrum of an extract from *Prosopis laevigata*, likely containing **Prosopine**, has shown characteristic absorption bands.^[2]

Wavenumber (cm ⁻¹)	Functional Group Assignment
~3324	O-H stretching (hydroxyl groups)
~2920-2850	C-H stretching (aliphatic)
~1636	C=O stretching (ketone or amide - may not be present in pure Prosopine)
~1460	C-H bending (aliphatic)
~1016	C-O stretching (alcohols)
~599	C-H bending

Protocol for IR Spectroscopy:

- Instrument: Fourier Transform Infrared (FTIR) spectrometer.
- Sample Preparation:
 - KBr Pellet Method: A small amount of dry, pure **Prosopine** is ground with potassium bromide (KBr) and pressed into a thin, transparent pellet.
 - Thin Film Method: A solution of **Prosopine** in a volatile solvent is deposited onto a salt plate (e.g., NaCl or KBr), and the solvent is allowed to evaporate.
- Measurement: The IR spectrum is recorded in the range of 4000-400 cm⁻¹.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for elucidating the detailed structure of a molecule by providing information about the chemical environment of individual atoms (¹H and ¹³C).

¹³C NMR Spectral Data:

While a complete, assigned ¹³C NMR spectrum for **Prosopine** is not publicly available, a database entry indicates the availability of its ¹³C NMR chemical shifts.[2] The expected chemical shift ranges for the carbon atoms in **Prosopine** are summarized below.

Carbon Type	Expected Chemical Shift (ppm)
-CH ₃	10 - 25
-CH ₂ - (aliphatic chain)	20 - 40
-CH ₂ -N	40 - 60
-CH-N	50 - 70
-CH ₂ -OH	55 - 70
-CH-OH	60 - 80

Protocol for NMR Spectroscopy:

- Instrument: A high-field NMR spectrometer (e.g., 400 MHz or higher).
- Solvent: Deuterated chloroform (CDCl₃) or deuterated methanol (CD₃OD).
- Sample Preparation: 5-10 mg of pure **Prosopine** is dissolved in approximately 0.5-0.7 mL of the deuterated solvent in an NMR tube.
- Measurement:
 - ¹H NMR spectra are acquired to determine the number of different types of protons, their chemical shifts, integration (relative number of protons), and coupling patterns (information about neighboring protons).
 - ¹³C NMR spectra are acquired to determine the number of different types of carbon atoms and their chemical environments.
 - Advanced 2D NMR experiments, such as COSY (Correlation Spectroscopy), HSQC (Heteronuclear Single Quantum Coherence), and HMBC (Heteronuclear Multiple Bond Correlation), are performed to establish the connectivity between protons and carbons and to fully assign the structure.

Mass Spectrometry (MS)

Mass spectrometry is used to determine the molecular weight of a compound and to obtain structural information from its fragmentation pattern. An LC/MS/MS spectrum of **Prosopine** has been reported, showing several fragment ions.

Mass Spectrometry Data:

m/z (mass-to-charge ratio)	Interpretation
316	$[M+H]^+$ (protonated molecular ion)
298	$[M+H - H_2O]^+$
280	$[M+H - 2H_2O]^+$
Further fragments	Result from cleavage of the piperidine ring and the alkyl side chain

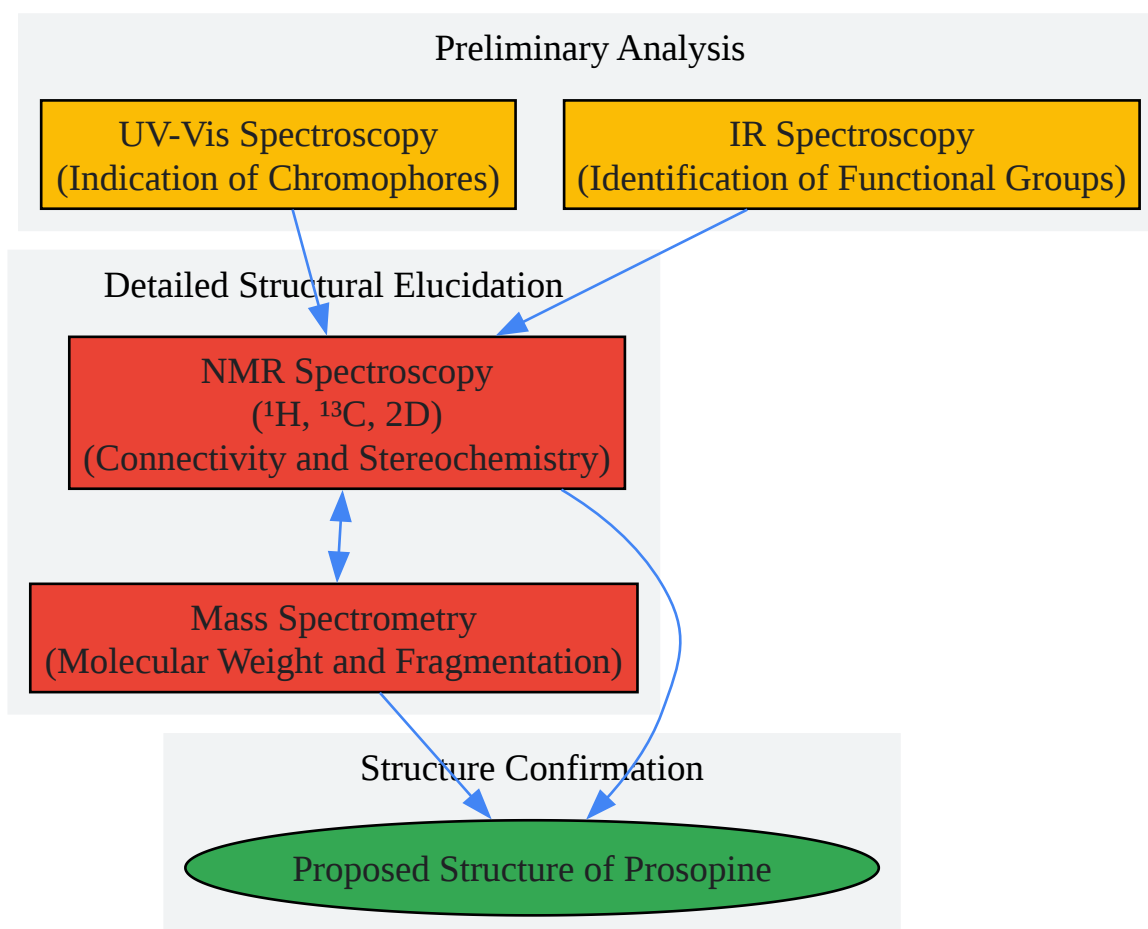
Protocol for Mass Spectrometry:

- Instrument: A mass spectrometer equipped with an electrospray ionization (ESI) or a matrix-assisted laser desorption/ionization (MALDI) source, often coupled with a liquid chromatography system (LC-MS).
- Sample Preparation: A dilute solution of pure **Prosopine** is prepared in a suitable solvent (e.g., methanol/water with a small amount of formic acid for ESI).
- Measurement:
 - The sample is introduced into the mass spectrometer.
 - A full scan mass spectrum is acquired to determine the molecular weight.
 - Tandem mass spectrometry (MS/MS) is performed by selecting the molecular ion and subjecting it to collision-induced dissociation (CID) to generate a fragmentation pattern.
 - The fragmentation pattern is analyzed to deduce the structure of the molecule.

Data Summary

Spectroscopic Technique	Key Information Obtained
UV-Vis Spectroscopy	Electronic transitions, λ_{max}
Infrared (IR) Spectroscopy	Presence of functional groups (e.g., -OH, C-H, C=O)
^1H NMR Spectroscopy	Number and type of protons, connectivity
^{13}C NMR Spectroscopy	Number and type of carbon atoms
Mass Spectrometry (MS)	Molecular weight and fragmentation pattern

Logical Relationships in Spectroscopic Analysis



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Caption: Logical workflow for the spectroscopic characterization of **Prosopine**.

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References

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